

Health and safety hazards of 3-(Methylamino)phenol

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Compound of Interest

Compound Name: 3-(Methylamino)phenol

Cat. No.: B079350

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An In-depth Technical Guide to the Health and Safety Hazards of **3-(Methylamino)phenol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the health and safety hazards associated with **3-(Methylamino)phenol** (CAS No. 14703-69-6). While specific toxicological data for this compound is limited, this guide synthesizes available information and extrapolates potential hazards based on its chemical structure and data from related aminophenols and the parent compound, phenol. This document is intended for researchers, scientists, and drug development professionals to foster a thorough understanding of the risks and to implement robust safety protocols. The guide covers hazard identification, toxicological assessment, safe handling and storage procedures, emergency response, and environmental considerations.

Chemical and Physical Properties

3-(Methylamino)phenol is an aromatic organic compound with both a phenol and a secondary amine functional group. Its properties are influenced by both the acidic phenolic hydroxyl group and the basic methylamino group.

Property	Value	Source
Chemical Formula	C ₇ H ₉ NO	PubChem[1]
Molecular Weight	123.15 g/mol	PubChem[1]
Appearance	Solid (form may vary)	Sigma-Aldrich[2]
Boiling Point	169.5 °C at 12 mmHg	Sigma-Aldrich[2]
Density	1.147 ± 0.06 g/cm ³	Sigma-Aldrich[2]
Solubility	Data not available. Expected to have some water solubility due to polar functional groups.	
Synonyms	m-(Methylamino)phenol, 3-(N-methylamino)phenol	PubChem[1]

Hazard Identification and GHS Classification

Based on available data, **3-(Methylamino)phenol** is classified as a hazardous substance.[3] The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Signal Word: Warning

Hazard Pictogram:

Toxicological Profile: An Evidence-Based Assessment

Comprehensive toxicological data for **3-(Methylamino)phenol** is not readily available. Therefore, this section provides an assessment based on data from structurally related compounds, primarily phenol and other aminophenols. This approach, known as "read-across," is a scientifically accepted method for preliminary hazard assessment, but it should be interpreted with caution.

Acute Toxicity

- Oral: While specific LD50 data for **3-(Methylamino)phenol** is not available, it is classified as harmful if swallowed (H302).^[2] For comparison, the oral LD50 of phenol in rats is 317 mg/kg, and for p-aminophenol, it is in the range of 380-920 mg/kg in rodents.^{[4][5]} This suggests that **3-(Methylamino)phenol** may have a similar or slightly lower acute oral toxicity.
- Dermal: Significant absorption through the skin is a primary hazard of phenol and its derivatives.^[6] Phenol can cause severe systemic toxicity even from relatively small areas of skin contact.^[6] It is prudent to assume that **3-(Methylamino)phenol** shares this property.
- Inhalation: **3-(Methylamino)phenol** is classified as causing respiratory irritation.^[3] Inhalation of dust or vapors may lead to irritation of the nose, throat, and lungs.

Chronic Toxicity

There are no specific chronic toxicity studies available for **3-(Methylamino)phenol**. However, prolonged or repeated exposure to phenols can cause damage to the liver, kidneys, and central nervous system.^[7]

Genotoxicity and Carcinogenicity

- Genotoxicity: A study on a structurally similar compound, 3-Methylamino-4-Nitrophenoxyethanol, found no evidence of genotoxicity in a battery of in vitro assays.^[8] While this is a positive indicator, it is not definitive for **3-(Methylamino)phenol**. Some aminophenols have shown mutagenic potential.^[9]

- Carcinogenicity: There are no carcinogenicity studies for **3-(Methylamino)phenol**. The International Agency for Research on Cancer (IARC) has classified phenol as Group 3, "not classifiable as to its carcinogenicity to humans."[\[10\]](#)

Reproductive and Developmental Toxicity

No specific data exists for **3-(Methylamino)phenol**. Studies on phenol have shown developmental effects in animals at high doses, often in the presence of maternal toxicity.[\[11\]](#) A study on 3-Methylamino-4-Nitrophenoxyethanol showed no embryotoxic or teratogenic effects in rats.[\[8\]](#)

Occupational Exposure Limits (OELs)

No specific OELs have been established for **3-(Methylamino)phenol** by major regulatory bodies like OSHA or ACGIH. In the absence of a specific limit, it is crucial to handle this compound with a high degree of caution. For reference, the OSHA Permissible Exposure Limit (PEL) and ACGIH Threshold Limit Value (TLV) for phenol are both 5 ppm (19 mg/m³) as an 8-hour time-weighted average (TWA), with a skin notation indicating the potential for significant dermal absorption.[\[12\]](#)

Safe Handling and Storage: A Proactive Approach

A proactive and meticulous approach to handling and storage is paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Ventilation: All work with **3-(Methylamino)phenol**, especially when handling the solid or creating solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[13\]](#)
- Containment: Use of a glove box may be appropriate for highly sensitive operations or when handling larger quantities.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-(Methylamino)phenol**:

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes of the solid or solutions which can cause serious eye irritation.
Hand Protection	Double-gloving is recommended. An inner nitrile glove with an outer glove of a more resistant material such as butyl rubber or neoprene.	Provides protection against dermal absorption, a significant hazard for phenolic compounds. [13]
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemical-resistant apron should be worn when there is a risk of splashing.	Protects the skin from accidental contact.
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Safe Handling Protocol

- Preparation: Before starting any work, ensure that all necessary PPE is correctly worn and that the chemical fume hood is functioning properly. Have a spill kit and emergency contact information readily available.
- Weighing and Transfer: Conduct all weighing and transfer of the solid compound within the chemical fume hood. Use a spatula for transfers and avoid creating dust.
- Solution Preparation: When preparing solutions, slowly add the **3-(Methylamino)phenol** to the solvent to avoid splashing.
- Heating: If heating is required, use a well-controlled heating mantle or water bath within the fume hood. Avoid open flames.

- Post-Handling: After handling, decontaminate all surfaces and equipment with a suitable solvent (e.g., 70% ethanol) followed by soap and water.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Storage Requirements

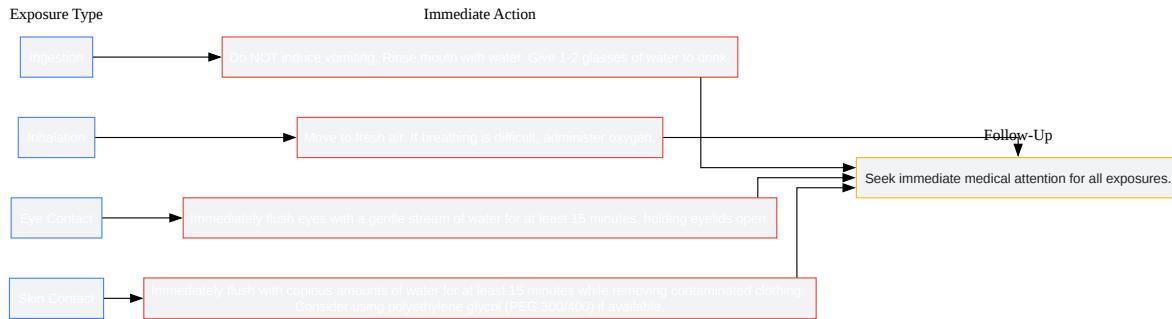
- Store **3-(Methylamino)phenol** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases. [\[14\]](#)
- Some sources recommend storage at 4°C, protected from light, and under an inert atmosphere (e.g., nitrogen).[\[2\]](#)

Emergency Procedures: Preparedness and Response

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

The following diagram outlines the initial steps for different types of exposure.

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Caption: First aid decision tree for **3-(Methylamino)phenol** exposure.

Spill Response Protocol

- Evacuate: Immediately evacuate the area of the spill and alert others in the vicinity.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Assess: From a safe distance, assess the extent of the spill. For large spills, or if you are not trained in spill cleanup, contact your institution's emergency response team.
- PPE: Don appropriate PPE, including respiratory protection if necessary.
- Containment and Cleanup (for small spills):
 - Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent.

- Carefully sweep the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate the spill area with a suitable solvent (e.g., 70% ethanol) followed by a thorough wash with soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

Environmental Hazards and Disposal Ecotoxicity

Specific ecotoxicity data for **3-(Methylamino)phenol** is lacking. However, aminophenols are generally considered to be toxic to aquatic organisms.[\[15\]](#) It is crucial to prevent the release of this compound into the environment.

Environmental Fate

Aminophenols are generally biodegradable.[\[16\]](#) However, their degradation products may also pose environmental risks.

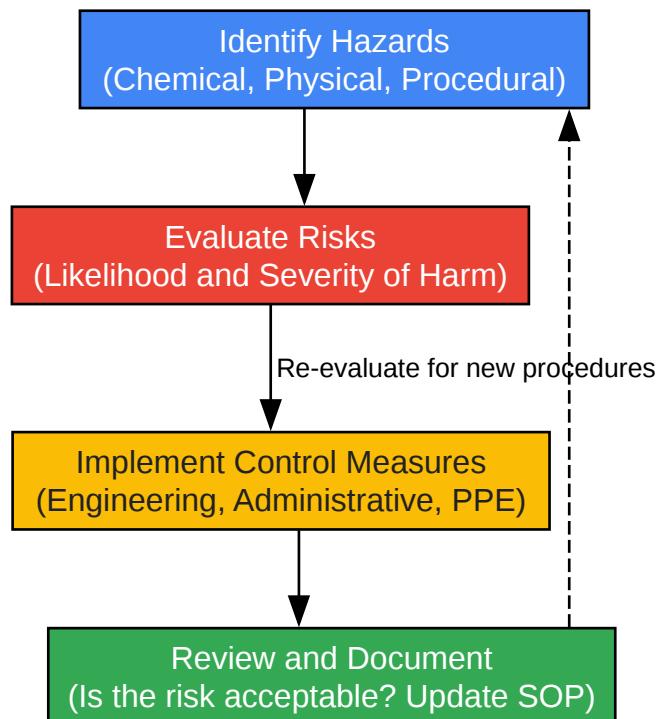
Waste Disposal

All waste containing **3-(Methylamino)phenol**, including contaminated labware and PPE, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

Risk Assessment Workflow

A systematic risk assessment should be performed before any new procedure involving **3-(Methylamino)phenol**.

Risk Assessment Process



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Caption: A systematic workflow for risk assessment.

Conclusion

3-(Methylamino)phenol presents significant health and safety hazards, primarily as a skin, eye, and respiratory irritant, with potential for systemic toxicity through dermal absorption. While a complete toxicological profile is not yet established, a precautionary approach based on the known hazards of related phenolic and aminophenolic compounds is essential. Strict adherence to the engineering controls, personal protective equipment, and safe handling protocols outlined in this guide is critical to minimize the risk of exposure. All personnel working with this compound must be thoroughly trained on its hazards and the appropriate emergency procedures.

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